

Technical Guide: Solubility and Handling of Dimethylcrocetin (DMCRT)

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Compound of Interest

Compound Name: *Dimethylcrocetin*

CAS No.: 5892-54-6

Cat. No.: B1237698

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Physicochemical Profile & Solubility Logic

Dimethylcrocetin (DMCRT) is the dimethyl ester of crocetin, a dicarboxylic acid carotenoid derived from *Crocus sativus* (saffron).[1] Unlike its parent molecule, crocetin, which possesses ionizable carboxyl groups allowing for pH-dependent solubility, DMCRT is a neutral, highly lipophilic ester.

This structural distinction dictates its solubility profile:

- **Lipophilicity:** High (LogP > 2.5 estimated). The esterification masks the polar carboxyl groups, significantly reducing aqueous solubility compared to crocetin.
- **Molecular Weight:** ~356.5 g/mol .
- **Chromophore:** Polyene chain (7 conjugated double bonds), responsible for its deep orange-red color and high susceptibility to photo-oxidation.

Solvent Compatibility Matrix

Solvent	Solubility Rating	Max Stock Conc.	Application Notes
DMSO	Excellent (Primary)	10 - 20 mM	The gold standard for stock solutions. The dipolar aprotic nature of DMSO effectively solvates the polyene chain.
Ethanol	Moderate	~1 - 5 mM	Useful for cleaning or specific assays, but prone to rapid evaporation and lower saturation limits than DMSO.
Methanol	Moderate	~1 - 5 mM	Often used for extraction, but less ideal for biological stock due to toxicity and volatility.
Acetone	Good	~5 - 10 mM	High solubility but incompatible with most plasticware and cell culture assays.
Water/PBS	Insoluble	< 1 μ M	Critical Warning: DMCRT will precipitate immediately upon direct addition to aqueous buffers without a carrier (e.g., BSA, cyclodextrins).

Protocol: Preparation of Stable Stock Solutions

Objective: Create a verified 10 mM stock solution in DMSO.

Materials Required[1][2][3][4][5][6][7][8]

- **Dimethylcrocetin** (Solid, >98% purity)
- Anhydrous DMSO (Sigma-Aldrich Hybridoma grade or equivalent, stored over molecular sieves)
- Amber glass vials (Borosilicate, PTFE-lined caps)
- Argon or Nitrogen gas line (optional but recommended)

Step-by-Step Methodology

- **Environment Control:** Perform all weighing and handling under dimmed light or yellow light. Carotenoids undergo cis-trans isomerization and photo-oxidation under standard fluorescent lighting.
- **Weighing:** Weigh approximately 3.56 mg of DMCRT into a tared amber glass vial.
 - **Scientist's Note:** Do not weigh directly into plastic microcentrifuge tubes; static charge can disperse the light powder, and DMSO can leach plasticizers from lower-grade polypropylene.
- **Solvation:** Calculate the volume of DMSO required for a 10 mM concentration.
 - Add the calculated volume of Anhydrous DMSO.
- **Dissolution Mechanics:**
 - Vortex vigorously for 30 seconds.
 - Sonicate in a water bath at room temperature for 5-10 minutes. **Visual Check:** Hold the vial up to a light source.[2] The solution must be a clear, dark red liquid with no particulate matter.
- **Storage:** Aliquot into small volumes (e.g., 50 μ L) in amber tubes to avoid freeze-thaw cycles. Overlay with Nitrogen/Argon gas if possible. Store at -80°C.

The "Two-Step" Dilution Strategy for Bioassays

Directly pipetting a high-concentration DMSO stock into a cell culture dish often results in "shock precipitation"—where the compound crashes out of solution before it can disperse, forming micro-crystals that kill cells via physical stress rather than pharmacological activity.

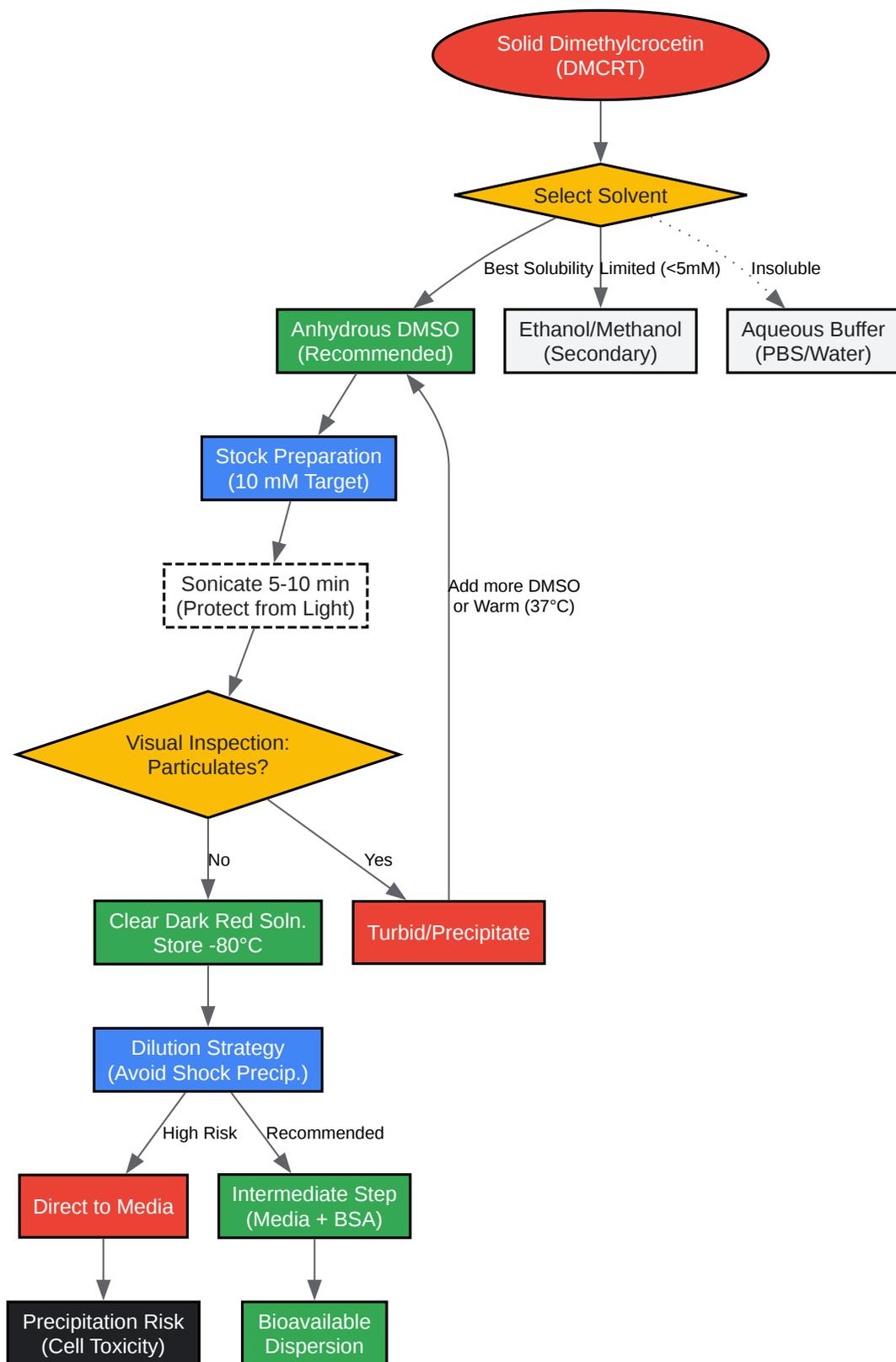
The Intermediate Dilution Protocol

Target: 50 μM final concentration in cell culture media (0.5% DMSO final).

- Step 1: The Intermediate (10x Conc.):
 - Prepare a 100 μM solution in warm sterile media (37°C) or PBS containing 1-5% BSA (Bovine Serum Albumin).
 - Why BSA? Albumin acts as a carrier protein, binding the lipophilic DMCRT and keeping it in pseudo-solution.
 - Add 5 μL of 10 mM DMSO Stock -> 995 μL of Media/BSA.
 - Vortex immediately upon addition.
- Step 2: The Final Dose (1x Conc.):
 - Add the Intermediate solution to your cells.
 - This gradual step-down in solvent concentration prevents the formation of crystal seeds.

Visualization: Solubility & Workflow Logic

Figure 1: Solubility Decision Tree & Stock Workflow



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Figure 1 Caption: Workflow for optimal solubilization of DMCRT, highlighting the critical decision points to avoid precipitation (crash-out) events during biological application.

Troubleshooting & Scientific Nuances

The "Micro-Crystal" Artifact

In cell viability assays (e.g., MTT, Alamar Blue), DMCRT precipitates can settle on the cell monolayer. These crystals:

- Block light/absorbance, causing false positives in OD readings.
- Mechanically damage cells, causing false toxicity.

Validation Step: Always include a "Media Only + Compound" control (no cells) to measure the background absorbance of the compound itself. If the OD is significantly higher than the media blank, you have precipitation or intrinsic color interference.

Stability in Solution[7]

- Half-life: In DMSO at room temperature (light protected), stable for >24 hours. In aqueous media (37°C), degradation (bleaching) occurs within 4-6 hours due to oxidation.
- Recommendation: Refresh media containing DMCRT every 12-24 hours for long-duration experiments.

References

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